

DL-Mannitol-13C6 CAS number and molecular formula.

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Compound of Interest

Compound Name: *DL-Mannitol-13C*

Cat. No.: *B12419977*

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In-Depth Technical Guide to DL-Mannitol-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **DL-Mannitol-13C6**, a stable isotope-labeled compound crucial for metabolic research. This document details its chemical properties, applications, and a general experimental protocol for its use in metabolic flux analysis.

Core Compound Information

DL-Mannitol-13C6 is the uniformly labeled stable isotope form of DL-Mannitol, where all six carbon atoms are the carbon-13 isotope. It is important to note that while the DL-racemic mixture is specified, commercially available and researched forms are predominantly the D-isomer, D-Mannitol-13C6. The information presented herein primarily pertains to the D-isomer due to the availability of data.

Chemical and Physical Properties

The fundamental chemical identifiers and physical properties of D-Mannitol-13C6 are summarized in the table below.

Property	Value	Reference
CAS Number	287112-34-9 (for D-[UL-13C6]Mannitol)	[1][2][3][4]
Molecular Formula	$^{13}\text{C}_6\text{H}_{14}\text{O}_6$	[3][5][6]
Molecular Weight	188.13 g/mol	[3][5][6][7]
Synonyms	D-[UL-13C6]Mannitol, D-Mannitol (U-13C6, 99%), $^{13}\text{C}_6$ -Mannite	[3][4]
Form	Solid	[4][7]
Appearance	White to Off-White	[4]
Melting Point	167-170 °C	[4][7]
Isotopic Purity	99 atom % ^{13}C	[7]

Applications in Research and Drug Development

The primary application of D-Mannitol-13C6 is as a tracer in ^{13}C -Metabolic Flux Analysis (^{13}C -MFA). This technique is instrumental in quantifying the flow of carbon through intracellular metabolic pathways. By introducing ^{13}C -labeled substrates, such as D-Mannitol-13C6, into a biological system, researchers can track the incorporation of ^{13}C into various metabolites. This allows for the elucidation of metabolic pathway activities and the identification of metabolic bottlenecks, which is critical in disease research and drug development.

D-Mannitol-13C6 can also be utilized as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (MS).

Experimental Protocols

A generalized experimental protocol for conducting a ^{13}C -Metabolic Flux Analysis study using D-Mannitol-13C6 is outlined below. Specific parameters will need to be optimized based on the cell type and experimental objectives.

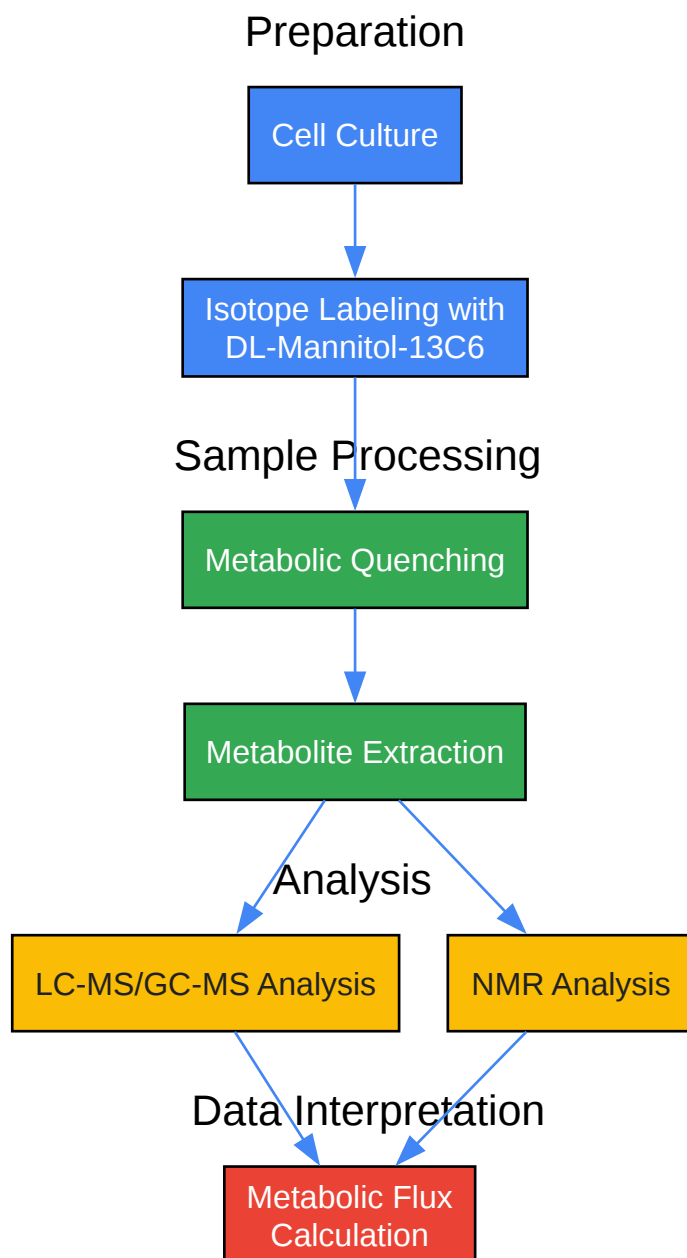
^{13}C -Metabolic Flux Analysis Protocol

- Cell Culture and Isotope Labeling:
 - Culture cells to the desired confluence in a standard growth medium.
 - To initiate the labeling experiment, replace the standard medium with a specially formulated medium containing D-Mannitol- $^{13}\text{C}_6$ as the carbon source tracer.
 - Incubate the cells for a duration sufficient to achieve isotopic steady-state, where the labeling of intracellular metabolites is stable. This timeframe should be determined empirically for the specific biological system.
- Metabolite Extraction:
 - After the labeling period, rapidly quench the metabolic activity of the cells, typically using a cold solvent such as liquid nitrogen or cold methanol.
 - Extract the intracellular metabolites using an appropriate solvent system, for example, a mixture of methanol, acetonitrile, and water.
- Sample Analysis:
 - Analyze the extracted metabolites using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), or Nuclear Magnetic Resonance (NMR) spectroscopy.
 - These methods will determine the mass isotopomer distribution for key metabolites, revealing the extent of ^{13}C incorporation from the D-Mannitol- $^{13}\text{C}_6$ tracer.
- Data Analysis and Flux Calculation:
 - The measured mass isotopomer distributions are then used in computational models to estimate the intracellular metabolic fluxes.
 - This involves fitting the experimental data to a metabolic network model to solve for the flux values that best explain the observed labeling patterns.

Visualizations

The following diagrams illustrate a typical experimental workflow for ^{13}C -Metabolic Flux Analysis and the central metabolic pathways where D-Mannitol- $^{13}\text{C}_6$ is metabolized.

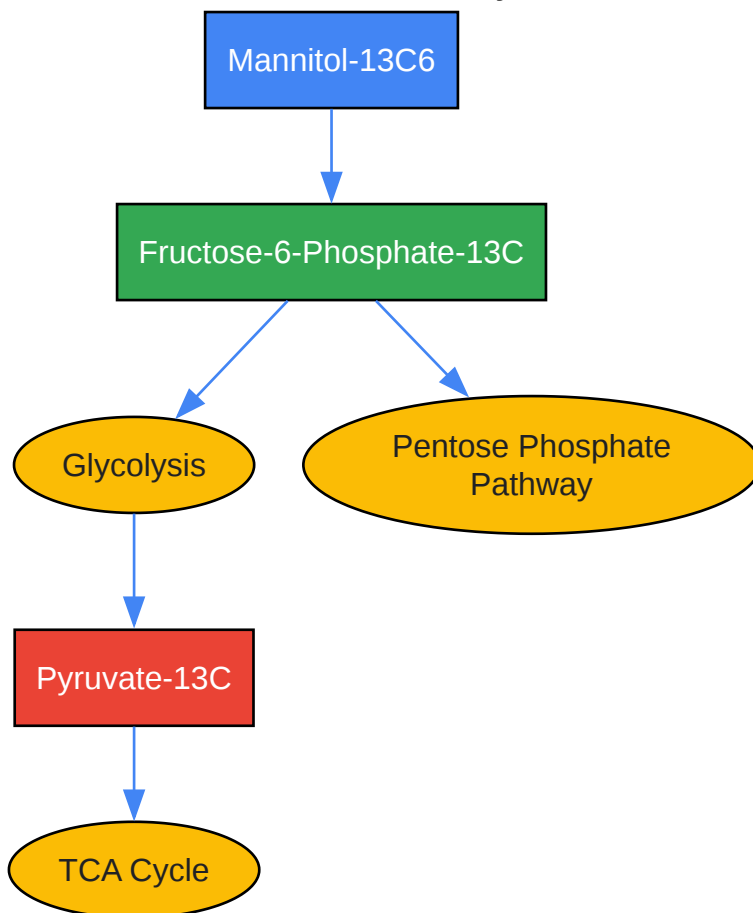
Experimental Workflow for ^{13}C -Metabolic Flux Analysis



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Caption: A generalized workflow for a ^{13}C -Metabolic Flux Analysis experiment.

Central Metabolic Pathways of Mannitol



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Caption: Involvement of Mannitol in central carbon metabolism.

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